

Technical Guide: Physical Properties of 5-Bromo-2,4-diethoxypyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Bromo-2,4-diethoxypyrimidine**

Cat. No.: **B172408**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **5-Bromo-2,4-diethoxypyrimidine**. Due to the limited availability of public data for this specific compound, this guide also furnishes detailed, generalized experimental protocols for the determination of key physical properties, namely melting point, boiling point, and solubility, which are broadly applicable to pyrimidine derivatives and other organic compounds.

Core Physical Properties

Quantitative data for **5-Bromo-2,4-diethoxypyrimidine** is sparse in publicly accessible literature and databases. The available information is summarized in the table below. Experimental values for properties such as melting point, boiling point, and solubility are not readily available.

Property	Value	Source
CAS Number	132164-47-7	Key Organics
Molecular Formula	C ₈ H ₁₁ BrN ₂ O ₂	Key Organics
Molecular Weight	247.09 g/mol	Calculated

Experimental Protocols

In the absence of specific published data for **5-Bromo-2,4-diethoxypyrimidine**, the following sections detail standard laboratory protocols for determining the primary physical properties of solid organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology:

- Sample Preparation: A small, dry sample of the crystalline compound is finely powdered.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe. The heating block or oil bath should allow for controlled and uniform heating.
- Heating: The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid. A sharp melting range (0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination (Microscale Method)

For compounds that are liquid at or near room temperature, or for which a distillation is not feasible due to sample size, a microscale boiling point determination can be employed.

Methodology:

- Sample Preparation: A small volume (a few drops) of the liquid is placed in a small-diameter test tube (fusion tube).

- Capillary Inversion: A capillary tube, sealed at one end, is placed inside the fusion tube with its open end submerged in the liquid.
- Heating: The fusion tube assembly is attached to a thermometer and heated in a Thiele tube or an aluminum block.
- Observation: As the liquid heats, trapped air in the capillary tube will be expelled, seen as a stream of bubbles. Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.
- Cooling and Measurement: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid begins to be drawn back into the capillary tube.

Solubility Assessment

Determining the solubility of a compound in various solvents provides insights into its polarity and the types of intermolecular forces present.

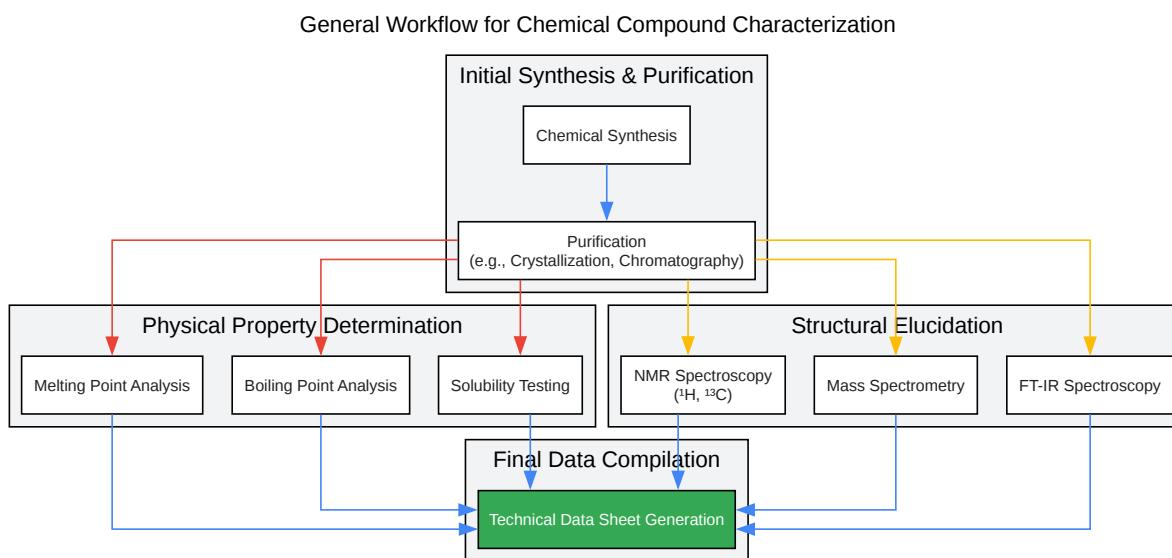
Methodology:

- Solvent Selection: A range of standard solvents should be used, typically starting with water, followed by common organic solvents of varying polarity (e.g., ethanol, acetone, dichloromethane, hexane), and aqueous solutions of acid and base (e.g., 5% HCl, 5% NaOH).
- Sample and Solvent Measurement: A small, measured amount of the solid compound (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A measured volume of the selected solvent (e.g., 0.5 mL) is added to the test tube.
- Mixing and Observation: The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature (typically room temperature). The sample is visually inspected to determine if it has completely dissolved.

- Classification: The solubility is typically expressed qualitatively (e.g., soluble, partially soluble, insoluble) or semi-quantitatively (e.g., >20 mg/mL).

Logical Workflow Visualization

The following diagram illustrates a general workflow for the physical and structural characterization of a novel chemical compound, such as **5-Bromo-2,4-diethoxypyrimidine**.



[Click to download full resolution via product page](#)

General Workflow for Chemical Compound Characterization

- To cite this document: BenchChem. [Technical Guide: Physical Properties of 5-Bromo-2,4-diethoxypyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b172408#5-bromo-2-4-diethoxypyrimidine-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com